

9-Oxononanoic Acid: A Comprehensive Technical Review

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Compound of Interest		
Compound Name:	9-Oxononanoic acid	
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Abstract

9-Oxononanoic acid (9-ONA), a medium-chain oxo-fatty acid, is a significant product of lipid peroxidation, arising from the oxidation of unsaturated fatty acids like linoleic and oleic acid.[1] [2][3] Its presence and biological activities have garnered increasing interest in the scientific community, particularly concerning its roles in cellular signaling, metabolic regulation, and as a potential biomarker for oxidative stress-related pathologies. This document provides an indepth technical guide on **9-oxononanoic acid**, summarizing its chemical properties, synthesis methodologies, biological functions, and the experimental protocols utilized in its study.

Chemical and Physical Properties

9-Oxononanoic acid, also known as azelaaldehydic acid, is a nine-carbon dicarboxylic acid with an aldehyde group at the C9 position.[4][5] It is a relatively stable aldehyde that can accumulate in biological systems under conditions of oxidative stress.[6][7]



Property	Value	Source
CAS Number	2553-17-5	[1][2][4]
Molecular Formula	C9H16O3	[2][4]
Molecular Weight	172.22 g/mol	[2][4]
Melting Point	70 °C	[1]
Boiling Point	181-182 °C (at 15 Torr)	[1]
Form	Solid	[1][2]
Solubility	Slightly soluble in chloroform and methanol. Practically insoluble in water.	[1][2][5]
рКа	4.77 ± 0.10 (Predicted)	[1]

Synthesis of 9-Oxononanoic Acid

The synthesis of **9-oxononanoic acid** can be achieved through both chemical and biotechnological routes.

Chemical Synthesis: Ozonolysis of Oleic Acid

A common laboratory-scale synthesis involves the ozonolysis of oleic acid.[3][8] This method produces **9-oxononanoic acid** alongside other products like nonanoic acid, nonanal, and azelaic acid.[3][8]

Experimental Protocol: Ozonolysis of Oleic Acid

This protocol is a generalized procedure based on established ozonolysis reactions.[3][8]

- Dissolution: Dissolve oleic acid in a suitable solvent mixture (e.g., methanol or a mixture of dichloromethane and methanol).
- Ozonolysis: Cool the solution to a low temperature (typically -78°C) and bubble ozone gas through the solution until a blue color persists, indicating an excess of ozone.



- Quenching: Purge the solution with an inert gas (e.g., nitrogen or oxygen) to remove excess ozone.
- Reductive Work-up: Add a reducing agent, such as dimethyl sulfide or triphenylphosphine, to
 the solution and allow it to warm to room temperature. This step cleaves the ozonide to yield
 the desired aldehyde.
- Purification: The resulting mixture of products can be separated and purified using column chromatography. For instance, silica gel chromatography with a gradient of diethyl ether in hexane can be employed to isolate **9-oxononanoic acid**.[6]

Biotechnological Synthesis: Enzymatic Cascade

A greener alternative to chemical synthesis is a two-step, one-pot enzymatic cascade using lipoxygenase and hydroperoxide lyase.[9][10] This method converts linoleic acid into **9-oxononanoic acid** with high selectivity and yield.[9][10]

Experimental Protocol: Two-Step Enzymatic Synthesis from Linoleic Acid

This protocol is based on the successive addition of enzymes to improve yield.[9][10][11]

- Step 1: Lipoxygenase Reaction
 - Prepare a reaction mixture containing linoleic acid in a suitable buffer (e.g., borate buffer).
 - Add 9S-lipoxygenase (from Solanum tuberosum) to the mixture.
 - Incubate at an optimal temperature (e.g., 25°C) with constant stirring and aeration to ensure sufficient oxygen supply.[11]
 - Monitor the formation of the intermediate, 9S-hydroperoxyoctadecadienoic acid (9S-HPODE), using HPLC.[11]
- Step 2: Hydroperoxide Lyase Reaction
 - Once the lipoxygenase reaction is complete, adjust the pH of the reaction mixture to the optimum for hydroperoxide lyase (e.g., pH 6.5-7.0).[11]



- Add 9/13-hydroperoxide lyase (from Cucumis melo).[11]
- The cleavage of 9S-HPODE to 9-oxononanoic acid is a rapid reaction.[11]
- Extraction and Purification
 - Terminate the reaction and extract the product quickly to minimize degradation.[11]
 - Extract the product from the reaction mixture using an appropriate organic solvent.
 - Purify the 9-oxononanoic acid using chromatographic techniques.

Synthesis Method	Precursor	Key Reagents/Enzy mes	Reported Yield	Source
Ozonolysis	Oleic Acid	Ozone, Reducing Agent (e.g., Dimethyl Sulfide)	14 ± 2% carbon yield	[8]
Enzymatic Cascade	Linoleic Acid	9S-lipoxygenase, 9/13- hydroperoxide lyase	73%	[9][10]

Biological Functions and Signaling Pathways

9-Oxononanoic acid exhibits significant biological activities, primarily related to lipid metabolism and cellular signaling cascades.

Induction of the Arachidonate Cascade and Platelet Aggregation

A key biological role of 9-ONA is its ability to induce the arachidonate cascade.[6][7] It stimulates the activity of phospholipase A₂ (PLA₂), the key enzyme that initiates this cascade by releasing arachidonic acid from membrane phospholipids.[6][7][13] This leads to the production of eicosanoids, including thromboxane A₂ (TxA₂), a potent agonist of platelet

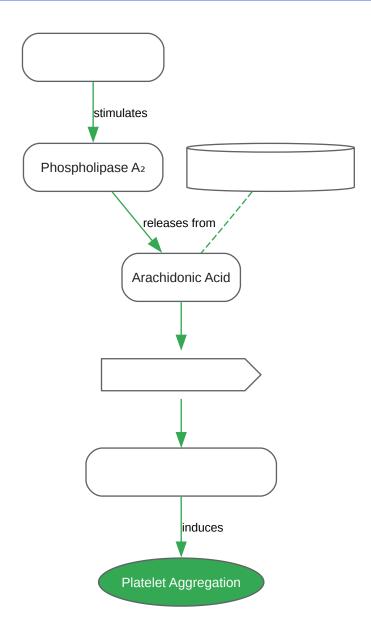




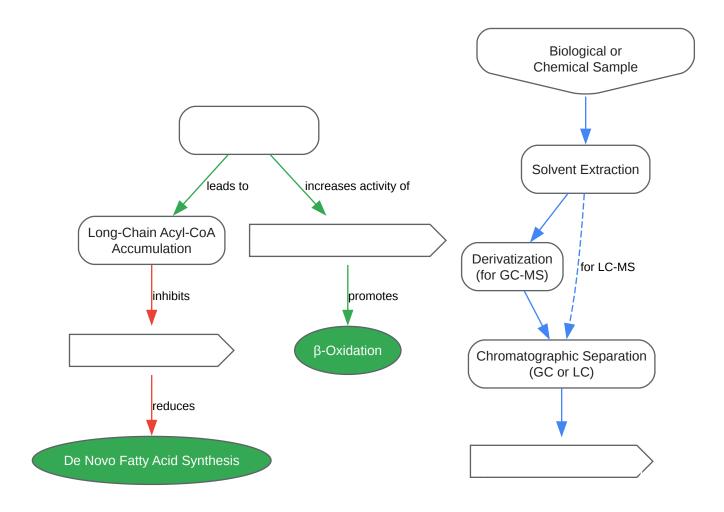


aggregation.[6][7][13] The stable metabolite of TxA_2 , thromboxane B_2 (TxB_2), is often measured as an indicator of TxA_2 production.[6][7][13]









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